

Cyanine5 Maleimide: A Technical Guide to Structure, Properties, and Applications

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Compound of Interest

Compound Name: *Cyanine5 maleimide*

CAS No.: *1437872-46-2*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of Cyanine5 (Cy5) maleimide, a widely used thiol-reactive fluorescent dye. We will delve into its chemical structure, photophysical properties, and the experimental protocols for its application in labeling biomolecules.

Core Properties of Cyanine5 Maleimide

Cyanine5 maleimide is a mono-reactive dye that enables the covalent labeling of molecules containing thiol groups, such as cysteine residues in proteins and peptides.[1][2] The Cy5 fluorophore is a member of the cyanine dye family, known for its brightness and fluorescence in the far-red region of the spectrum.[3][4] This spectral characteristic is advantageous for biological imaging as it minimizes autofluorescence from cellular components, leading to a higher signal-to-noise ratio.[3] The maleimide functional group specifically reacts with sulfhydryl groups via a Michael addition, forming a stable thioether linkage.[5] This reaction is highly selective for thiols over other functional groups like amines and hydroxyls, particularly when the reaction is carried out at a pH between 6.5 and 7.5.[5]

There are both sulfonated and non-sulfonated forms of Cy5 maleimide. The sulfonated version exhibits improved water solubility, which can be beneficial for labeling sensitive proteins.[1][3] The non-sulfonated form typically requires dissolution in an organic solvent like dimethylformamide (DMF) or dimethyl sulfoxide (DMSO) before being added to an aqueous reaction mixture.[5][6]

Chemical Structure

The chemical structure of **Cyanine5 maleimide** consists of two indolenine rings linked by a polymethine chain, which forms the core of the Cy5 fluorophore. This is attached to a maleimide functional group via a linker.

Molecular Formula: $C_{38}H_{45}ClN_4O_3$ [1][2][7]

Molecular Weight: 641.25 g/mol [1][2]

Figure 1: Chemical Structure of **Cyanine5 Maleimide**.

Quantitative Data

The photophysical properties of **Cyanine5 maleimide** are summarized in the table below. These properties make it suitable for a wide range of fluorescence-based applications.

Property	Value	Reference(s)
Excitation Maximum (λ_{ex})	~646 nm	[2][5]
Emission Maximum (λ_{em})	~662 nm	[2][5]
Molar Extinction Coeff.	250,000 $M^{-1}cm^{-1}$	[2][5]
Fluorescence Quantum Yield	0.2	[2][5]
Recommended Laser Lines	633 nm or 647 nm	[3]

Experimental Protocols

The following is a generalized protocol for labeling proteins with **Cyanine5 maleimide**. The specific amounts and incubation times may need to be optimized for your particular protein and

application.

4.1. Materials

- Protein of interest with at least one free thiol group
- **Cyanine5 maleimide**
- Anhydrous Dimethyl sulfoxide (DMSO) or Dimethylformamide (DMF)
- Reaction Buffer: Phosphate-buffered saline (PBS) or other buffer (e.g., MES, Tris, HEPES) at pH 6.5-7.5.[\[8\]](#)[\[9\]](#) Buffers should be free of amines (like Tris) if there's any concern about non-specific reactions, and free of thiol-containing reagents.
- (Optional) Reducing agent: Dithiothreitol (DTT) or Tris(2-carboxyethyl)phosphine (TCEP) if disulfide bonds need to be reduced to generate free thiols.[\[8\]](#)[\[9\]](#)
- (Optional) Quenching reagent: 2-Mercaptoethanol or MESNA.[\[10\]](#)
- Purification column: Sephadex G-25 or other size-exclusion chromatography column.[\[11\]](#)

4.2. Protocol

- Prepare the Protein Solution:
 - Dissolve the protein in the reaction buffer to a concentration of 2-10 mg/mL.[\[9\]](#)
 - If the protein contains disulfide bonds that need to be reduced, treat it with a 10-20 fold molar excess of DTT or TCEP for 30-60 minutes at room temperature.[\[8\]](#)[\[9\]](#)
 - If DTT was used, it must be removed before adding the maleimide dye, typically by dialysis or using a desalting column.[\[9\]](#) TCEP does not need to be removed.
- Prepare the Cy5 Maleimide Stock Solution:
 - Dissolve the **Cyanine5 maleimide** powder in anhydrous DMSO or DMF to a concentration of 1-10 mM.[\[8\]](#)[\[9\]](#) This should be done immediately before use.

- Labeling Reaction:
 - Add a 10-20 fold molar excess of the Cy5 maleimide stock solution to the protein solution.
[8]
 - Incubate the reaction for 1-2 hours at room temperature or overnight at 4°C, protected from light.[8][10]
- Quench the Reaction (Optional):
 - The reaction can be stopped by adding a quenching reagent with a free thiol, such as 2-mercaptoethanol or MESNA, to a final concentration of ~10-50 mM.[10] This will react with any excess maleimide.
- Purify the Labeled Protein:
 - Separate the labeled protein from the unreacted dye using a size-exclusion chromatography column (e.g., Sephadex G-25).[11] The labeled protein will elute first.
- Determine the Degree of Labeling (DOL):
 - The DOL, which is the average number of dye molecules per protein molecule, can be determined spectrophotometrically by measuring the absorbance at 280 nm (for the protein) and ~650 nm (for Cy5).

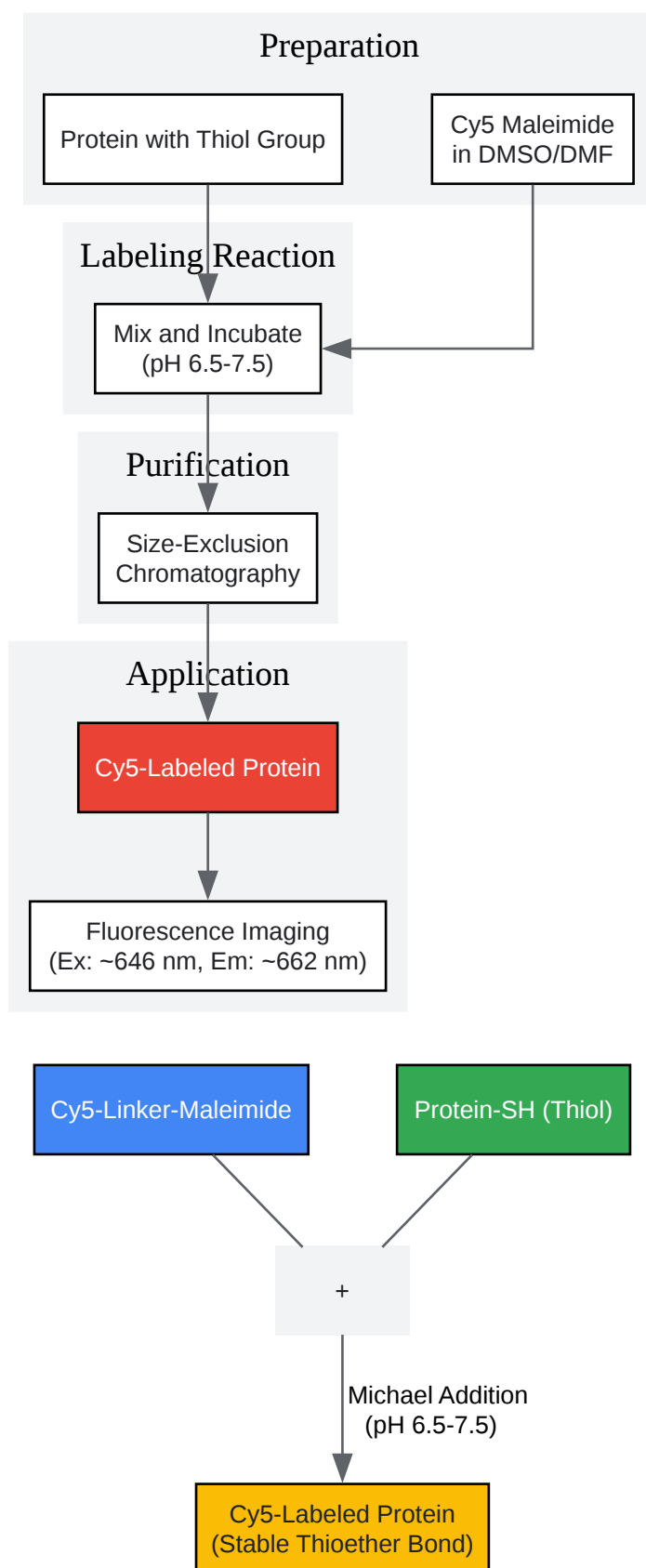
4.3. Storage

- Unconjugated Cy5 maleimide should be stored at -20°C, desiccated and protected from light.
[6][12]
- The labeled protein conjugate should be stored under conditions appropriate for the specific protein, typically at 4°C or -20°C, and protected from light.

Visualized Workflows

5.1. Thiol-Reactive Labeling Workflow

The following diagram illustrates the general workflow for labeling a protein with **Cyanine5 maleimide** and its subsequent use in fluorescence detection.



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